



(R)-Lanicemine solubility in DMSO, ethanol, and PBS

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	(R)-Lanicemine	
Cat. No.:	B11935168	Get Quote

Technical Support Center: (R)-Lanicemine

This technical support guide provides detailed information on the solubility, handling, and experimental use of **(R)-Lanicemine** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is (R)-Lanicemine and what is its primary mechanism of action?

(R)-Lanicemine is the R-enantiomer of Lanicemine (also known as AZD6765 or AR-R 15896AR)[1]. Lanicemine is a non-selective, voltage-dependent N-methyl-D-aspartate (NMDA) receptor antagonist.[2][3] Its mechanism involves blocking the NMDA receptor's ion channel pore, which requires the channel to be in an open state.[3][4] This action modulates glutamatergic neurotransmission and is being investigated for its potential rapid-acting antidepressant effects with a more favorable side-effect profile compared to ketamine.

Q2: How should I store (R)-Lanicemine?

(R)-Lanicemine is typically supplied as a neat oil. For long-term storage, it should be kept at -20°C, where it is stable for at least four years. Stock solutions prepared in organic solvents should be stored at -80°C for up to six months or at -20°C for up to one month. It is strongly recommended to prepare aqueous solutions fresh for each experiment; do not store them for more than one day.



Q3: Can I use (R)-Lanicemine for in vivo studies?

Yes. For in vivo administration, a common method involves preparing a concentrated stock solution in an organic solvent like DMSO, followed by dilution with a vehicle suitable for injection, such as a mix of PEG300, Tween-80, and saline. It is crucial to ensure the final concentration of the organic solvent is low to avoid physiological effects.

Solubility Data

The solubility of Lanicemine has been determined in several common laboratory solvents. The data presented below is for Lanicemine and is expected to be a reliable guide for its Renantiomer, **(R)-Lanicemine**.

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Reference
DMSO	30 mg/mL	~151.3 mM	
Ethanol	20 mg/mL	~100.9 mM	
PBS (pH 7.2)	3 mg/mL	~15.1 mM	-

Molar equivalents are calculated based on the molecular weight of Lanicemine (198.26 g/mol).

Experimental Protocols & Troubleshooting Protocol 1: Preparation of Stock Solutions

Lanicemine is supplied as a neat oil, which allows for flexibility in solvent choice.

- A. Organic Stock Solution (e.g., 30 mg/mL in DMSO):
- Allow the vial of (R)-Lanicemine neat oil to equilibrate to room temperature.
- Directly add the desired volume of DMSO to the vial. For example, to prepare 1 mL of a 30 mg/mL solution, add 1 mL of DMSO to 30 mg of the neat oil.
- Vortex the solution until the oil is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.



- Aliquot the stock solution into smaller volumes for storage to avoid repeated freeze-thaw cycles.
- B. Aqueous Solution (e.g., 3 mg/mL in PBS):
- Directly dissolve the neat oil in the aqueous buffer (e.g., PBS, pH 7.2).
- Vortex thoroughly. Note that solubility is significantly lower in aqueous solutions.
- This solution should be made fresh before use and is not recommended for storage.

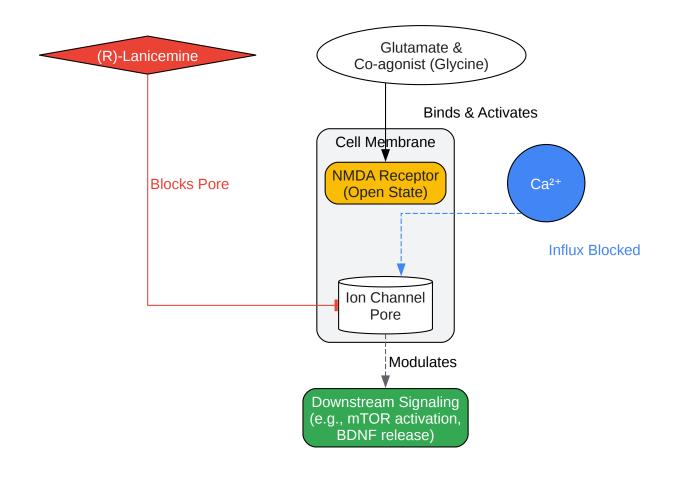
Troubleshooting Guide

Issue: My compound precipitates when I dilute my DMSO stock solution into PBS or cell culture media.

- Cause: This is a common issue known as "precipitation upon dilution." (R)-Lanicemine is
 significantly more soluble in DMSO than in aqueous buffers. When the DMSO stock is
 diluted into an aqueous medium, the final concentration of DMSO may be too low to keep
 the compound in solution, causing it to precipitate.
- Solutions:
 - Minimize Final Concentration: Ensure the working concentration of your compound in the final aqueous solution does not exceed its solubility limit in that medium (approx. 3 mg/mL in PBS).
 - Vigorous Mixing: When diluting, add the DMSO stock to the aqueous buffer while vigorously vortexing or stirring the buffer. This rapid dispersion can sometimes prevent localized high concentrations that lead to precipitation.
 - Optimize Dilution: Instead of a single large dilution step, perform serial dilutions.
 - Check Final DMSO Concentration: For cell-based assays, the final DMSO concentration should typically be below 0.5% (ideally ≤0.1%) to avoid solvent-induced cellular toxicity. If maintaining solubility requires a higher DMSO percentage, a vehicle control with the same DMSO concentration must be included in the experiment.



Visualized Workflows and Pathways (R)-Lanicemine NMDA Receptor Antagonism Pathway

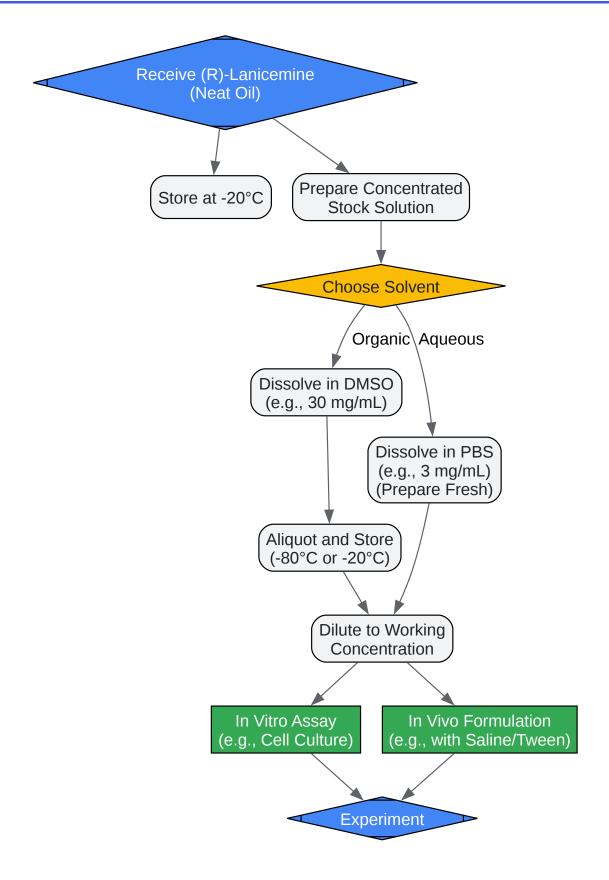


Click to download full resolution via product page

Caption: Mechanism of (R)-Lanicemine as an NMDA receptor channel blocker.

Experimental Workflow for Solution Preparation





Click to download full resolution via product page

Caption: General workflow for preparing **(R)-Lanicemine** solutions.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.glpbio.com [file.glpbio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. benchchem.com [benchchem.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [(R)-Lanicemine solubility in DMSO, ethanol, and PBS].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11935168#r-lanicemine-solubility-in-dmso-ethanol-and-pbs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com